

# Application of 6-Methoxy-1-naphthoic Acid in the Synthesis of Pharmaceutical Intermediates

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## Compound of Interest

Compound Name: **6-Methoxy-1-naphthoic acid**

Cat. No.: **B1308658**

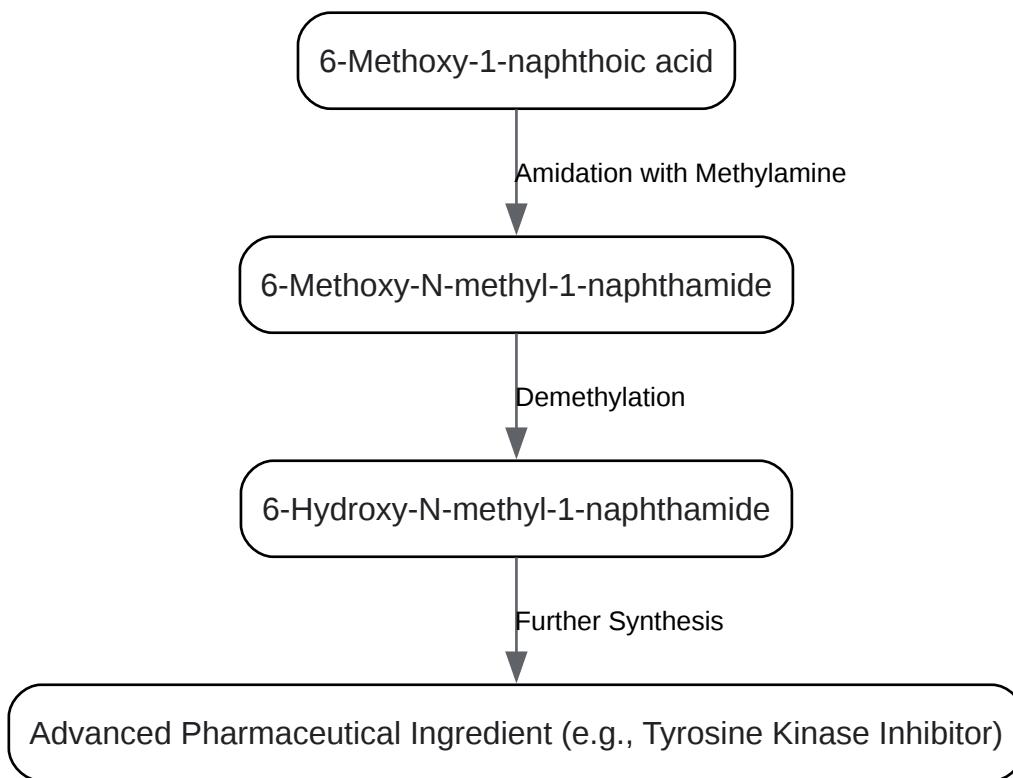
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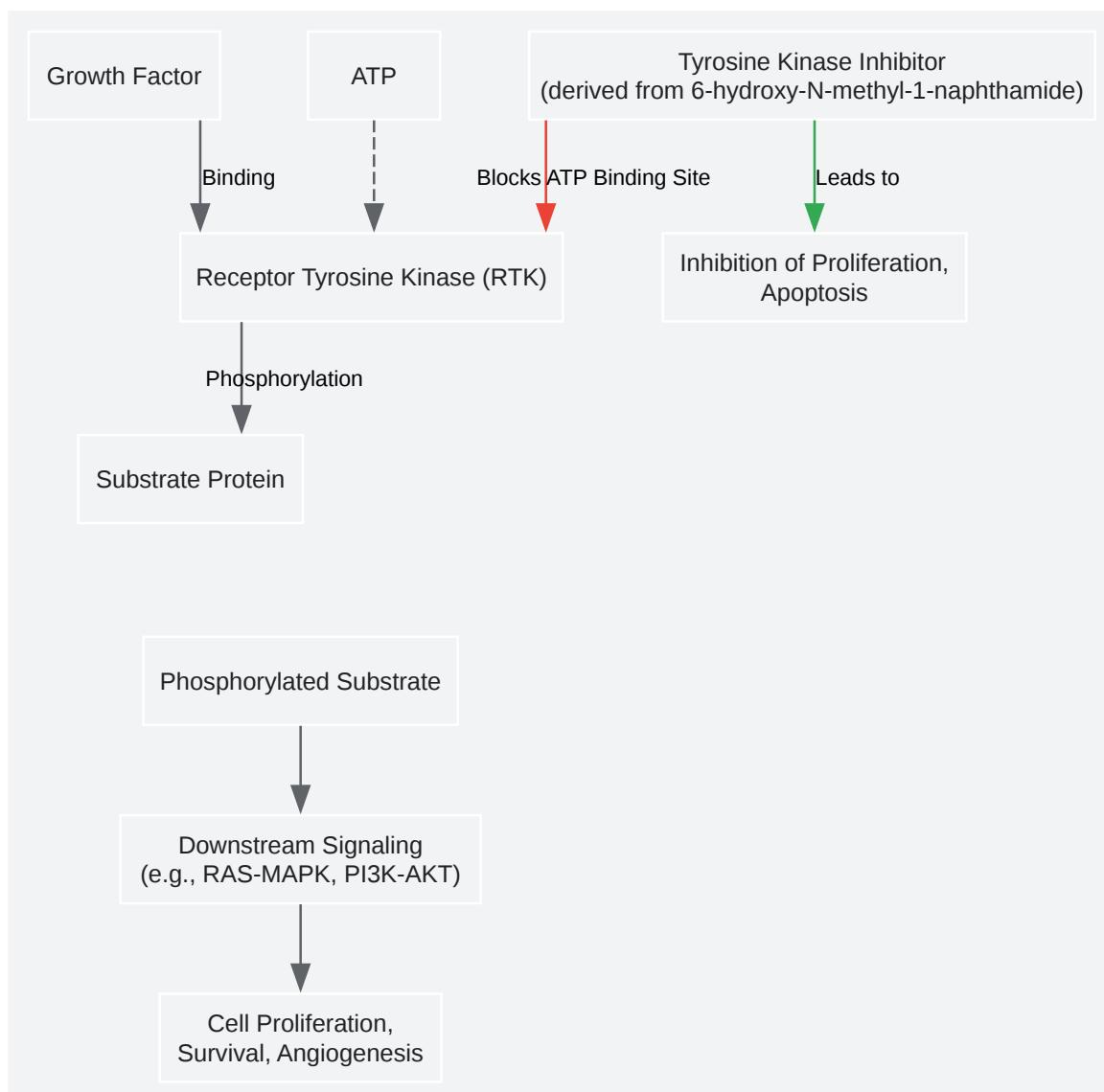
**Introduction:** **6-Methoxy-1-naphthoic acid** is a valuable naphthalene-based building block in organic synthesis. Its derivatization provides access to a range of molecules with potential biological activity. A key application of this compound is in the synthesis of intermediates for targeted pharmaceutical agents. This document details the synthesis of a crucial intermediate, 6-hydroxy-N-methyl-1-naphthamide, which is a precursor for the synthesis of potent tyrosine kinase inhibitors.

**Core Application:** The primary pharmaceutical application of **6-methoxy-1-naphthoic acid** is its use as a starting material for the synthesis of 6-hydroxy-N-methyl-1-naphthamide. This intermediate is a key component in the synthesis of advanced pharmaceutical compounds, such as 6-(7-((1-aminocyclopropyl)methoxy)-6-methoxyquinolin-4-yloxy)-N-methyl-1-naphthamide, a molecule with potential as a tyrosine kinase inhibitor. The synthesis involves a two-step process: the amidation of **6-methoxy-1-naphthoic acid** with methylamine, followed by the demethylation of the resulting amide.

## Synthetic Workflow and Key Intermediates

The overall synthetic pathway from **6-methoxy-1-naphthoic acid** to the target pharmaceutical intermediate, 6-hydroxy-N-methyl-1-naphthamide, is outlined below. This transformation is achieved through two sequential chemical reactions: N-methylation of the carboxylic acid and subsequent demethylation of the methoxy group.



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